

Physical and chemical properties of "Methyl 2-cyano-3,3-di(methylthio)acrylate"

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Compound of Interest

Compound Name: Methyl 2-cyano-3,3-di(methylthio)acrylate

Cat. No.: B1347178

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Technical Guide: Methyl 2-cyano-3,3-di(methylthio)acrylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-cyano-3,3-di(methylthio)acrylate is a functionalized acrylate with potential applications in organic synthesis and materials science. Its unique structure, incorporating a cyano group, an acrylate moiety, and two methylthio groups, makes it a versatile building block for the synthesis of more complex molecules, including heterocyclic compounds. This technical guide provides a comprehensive overview of its known physical and chemical properties, a generalized synthesis protocol, and its reactivity.

Chemical Structure and Properties

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Source
CAS Number	3490-92-4	[1]
Molecular Formula	C ₇ H ₉ NO ₂ S ₂	[1]
Molecular Weight	203.28 g/mol	[1]
IUPAC Name	methyl 2-cyano-3,3-bis(methylsulfanyl)prop-2-enoate	[2]

Table 2: Computed Physical and Chemical Properties

Property	Value	Source
XLogP3-AA	1.5	[2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	5	[2]
Rotatable Bond Count	4	[2]
Exact Mass	203.00747 g/mol	[2]
Monoisotopic Mass	203.00747 g/mol	[2]
Topological Polar Surface Area	84.6 Å ²	[2]
Heavy Atom Count	12	[2]
Formal Charge	0	[2]
Complexity	289	[2]

Note: The physical properties listed in Table 2 are computationally derived and have not been experimentally verified in the available literature.[\[2\]](#)

Experimental Data

Physical State and Solubility

Experimentally verified data on the melting point, boiling point, and solubility of **Methyl 2-cyano-3,3-di(methylthio)acrylate** are not readily available in the reviewed literature. However, the ethyl ester analog, Ethyl 2-cyano-3,3-bis(methylthio)acrylate (CAS 17823-58-4), is a solid with a reported melting point of 58 °C.[3] This suggests that the methyl ester is also likely a solid at room temperature.

Spectroscopic Data

Detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **Methyl 2-cyano-3,3-di(methylthio)acrylate** is not publicly available. Commercial suppliers may offer spectral data upon request.[4] For reference, spectral data for the analogous ethyl ester is available and can be used for comparative analysis.[5][6]

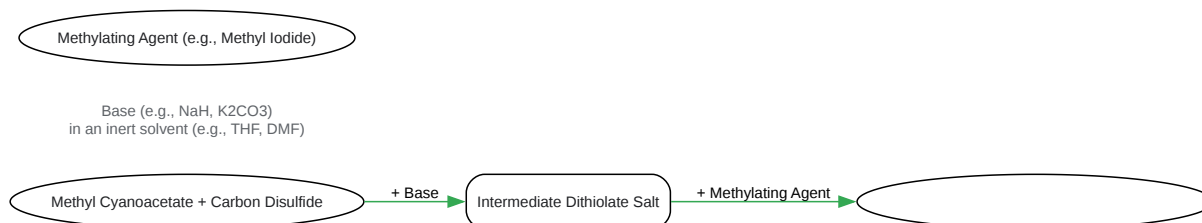
Synthesis and Reactivity

General Synthesis Protocol

A specific, detailed experimental protocol for the synthesis of **Methyl 2-cyano-3,3-di(methylthio)acrylate** is not explicitly described in the surveyed literature. However, a general and common method for the synthesis of related ketene dithioacetals involves a three-step one-pot reaction starting from a compound with an active methylene group, carbon disulfide, and an alkylating agent. For the synthesis of the target molecule, the probable precursors are methyl cyanoacetate, carbon disulfide, and a methylating agent like methyl iodide or dimethyl sulfate.

Disclaimer: The following protocol is a generalized procedure based on the synthesis of analogous compounds and has not been specifically verified for **Methyl 2-cyano-3,3-di(methylthio)acrylate**.

Reaction Scheme:



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A generalized synthetic workflow for **Methyl 2-cyano-3,3-di(methylthio)acrylate**.

Step-by-Step Procedure (Generalized):

- **Formation of the Dithiolate Salt:** To a solution of methyl cyanoacetate in a suitable inert solvent (e.g., anhydrous THF or DMF), a strong base (e.g., sodium hydride or potassium carbonate) is added portion-wise at a controlled temperature (typically 0 °C to room temperature). After the deprotonation is complete, carbon disulfide is added dropwise to the reaction mixture, leading to the formation of the intermediate dithiolate salt.
- **Alkylation:** A methylating agent, such as methyl iodide or dimethyl sulfate, is then added to the solution containing the dithiolate salt. The reaction is typically stirred at room temperature or slightly elevated temperatures until the alkylation is complete, which can be monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:** Upon completion, the reaction mixture is quenched with water and extracted with a suitable organic solvent (e.g., ethyl acetate). The combined organic layers are washed with brine, dried over an anhydrous salt (e.g., Na₂SO₄), and concentrated under reduced pressure. The crude product can then be purified by recrystallization or column chromatography to yield the pure **Methyl 2-cyano-3,3-di(methylthio)acrylate**.

Chemical Reactivity

The primary reactivity of **Methyl 2-cyano-3,3-di(methylthio)acrylate** documented in the literature is its use as a precursor in the synthesis of heterocyclic compounds. For instance, it reacts with N-arylbenzamidrazones to yield mercapto pyrazole derivatives.^{[7][8][9]} This

reaction highlights the electrophilic nature of the double bond and the utility of the methylthio groups as leaving groups in cyclization reactions.

Signaling Pathways and Biological Activity

There is no information available in the public domain regarding any signaling pathways modulated by **Methyl 2-cyano-3,3-di(methylthio)acrylate** or its direct application in drug development. Its relevance to the pharmaceutical industry is primarily as a versatile synthon for the creation of novel chemical entities that may possess biological activity.

Safety Information

Based on aggregated GHS information from multiple sources, this compound is classified with the following hazards:

- Acute Toxicity (Oral, Dermal, Inhalation): May be harmful or toxic if swallowed, in contact with skin, or if inhaled.[2]
- Skin and Eye Irritation: May cause skin and serious eye irritation.[2]

It is imperative to handle this chemical with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[4]

Conclusion

Methyl 2-cyano-3,3-di(methylthio)acrylate is a valuable chemical intermediate with established utility in the synthesis of heterocyclic compounds. While comprehensive experimental data on its physical properties and detailed synthesis protocols are not widely published, its chemical identity and computed properties are well-defined. Further research into the experimental characterization and exploration of its reactivity could expand its applications in organic synthesis and potentially in the development of novel materials and therapeutic agents. Researchers working with this compound should exercise appropriate caution as outlined in its safety data.

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